

Spectroscopic Characterization of 2-Aminoquinazolinone Derivatives: A Comparative Technical Guide

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Compound of Interest

Compound Name: 6-Chloro-2-(cyclohexylamino)quinazolin-4(3H)-one

CAS No.: 305833-88-9

Cat. No.: B3258531

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Executive Summary

Product Class: 2-Amino-4(3H)-quinazolinone derivatives.[1][2][3] Primary Application: Pharmacophore scaffolds in kinase inhibitors, antimicrobial agents, and fluorescent probes. Comparative Advantage: Unlike the inert 2-methyl or unsubstituted quinazolinone parents, the 2-amino substitution introduces a "push-pull" electronic system. This enables Internal Charge Transfer (ICT) (yielding fluorescence) and complex lactam-lactim tautomerism (enhancing ligand-target binding versatility).

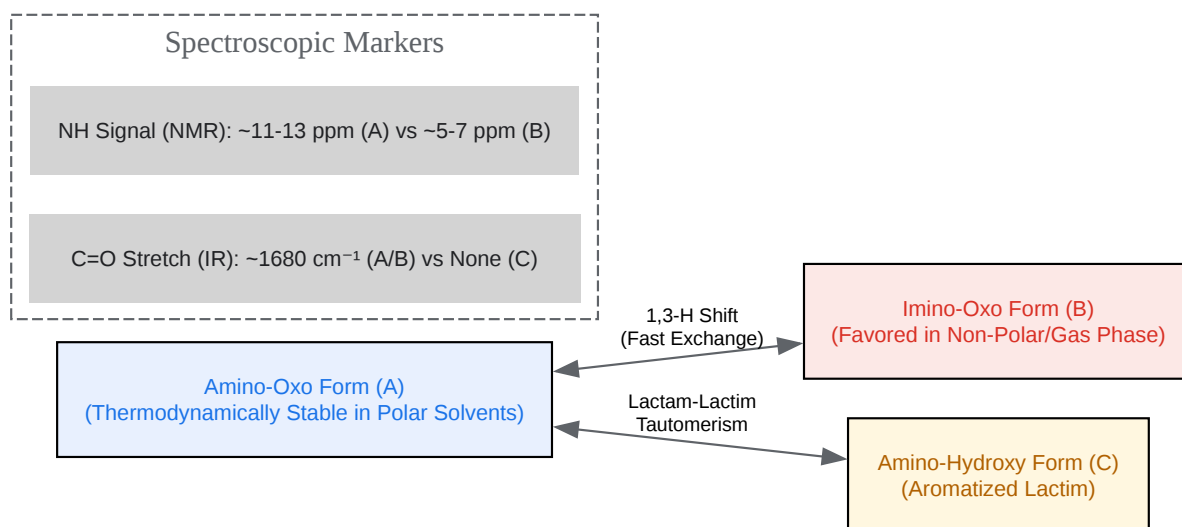
This guide objectively compares the spectroscopic signature of 2-amino derivatives against standard alkyl-substituted quinazolinones, providing a self-validating characterization workflow for drug discovery professionals.

Part 1: Structural Dynamics & Tautomerism

The defining feature of 2-aminoquinazolinones—and their primary characterization challenge—is the equilibrium between the amino-oxo (A), imino-oxo (B), and amino-hydroxy (C) forms. Unlike 2-methylquinazolinones, which are locked in the amide form, 2-amino derivatives exhibit solvent-dependent proton transfer.

Tautomeric Equilibrium Diagram

The following diagram illustrates the critical proton transfer pathways that must be monitored via NMR and IR.



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Caption: Tautomeric equilibrium of 2-amino-4(3H)-quinazolinone. Form A is typically dominant in DMSO/Polar media, while Form C facilitates aromatization.

Part 2: Comparative Spectroscopic Profiling

The following data contrasts the 2-Amino derivative with the 2-Methyl analog (standard reference). The amino group acts as a strong auxochrome, significantly altering the spectral fingerprint.

Table 1: Comparative Spectral Benchmarks

Feature	2-Amino-4(3H)-quinazolinone	2-Methyl-4(3H)-quinazolinone	Mechanistic Insight
UV-Vis ()	320–340 nm (Broad)	290–305 nm (Sharp)	Amino group (effect) extends conjugation, causing a bathochromic (red) shift.
Fluorescence	Yes (Turn-on)	Negligible / Weak	Amino group enables ICT (Internal Charge Transfer) excited states.
IR (C=O)	1640–1660 cm ⁻¹	1670–1690 cm ⁻¹	Resonance donation from 2-NH ₂ weakens the C=O bond order (single bond character).
IR (NH)	3450, 3300, 3100 cm ⁻¹	~3200 cm ⁻¹ (Single amide)	Distinct symmetric/asymmetric NH ₂ stretches + Amide NH.
¹ H NMR (NH)	Broad singlets (exchangeable)	Sharp singlet (~12 ppm)	Rapid tautomeric exchange broadens 2-amino signals compared to the static 2-methyl amide.
¹³ C NMR (C2)	~150–155 ppm (Deshielded)	~145–148 ppm	N-C-N environment at C2 vs N-C-C.

Deep Dive: Fluorescence & Electronic Transitions

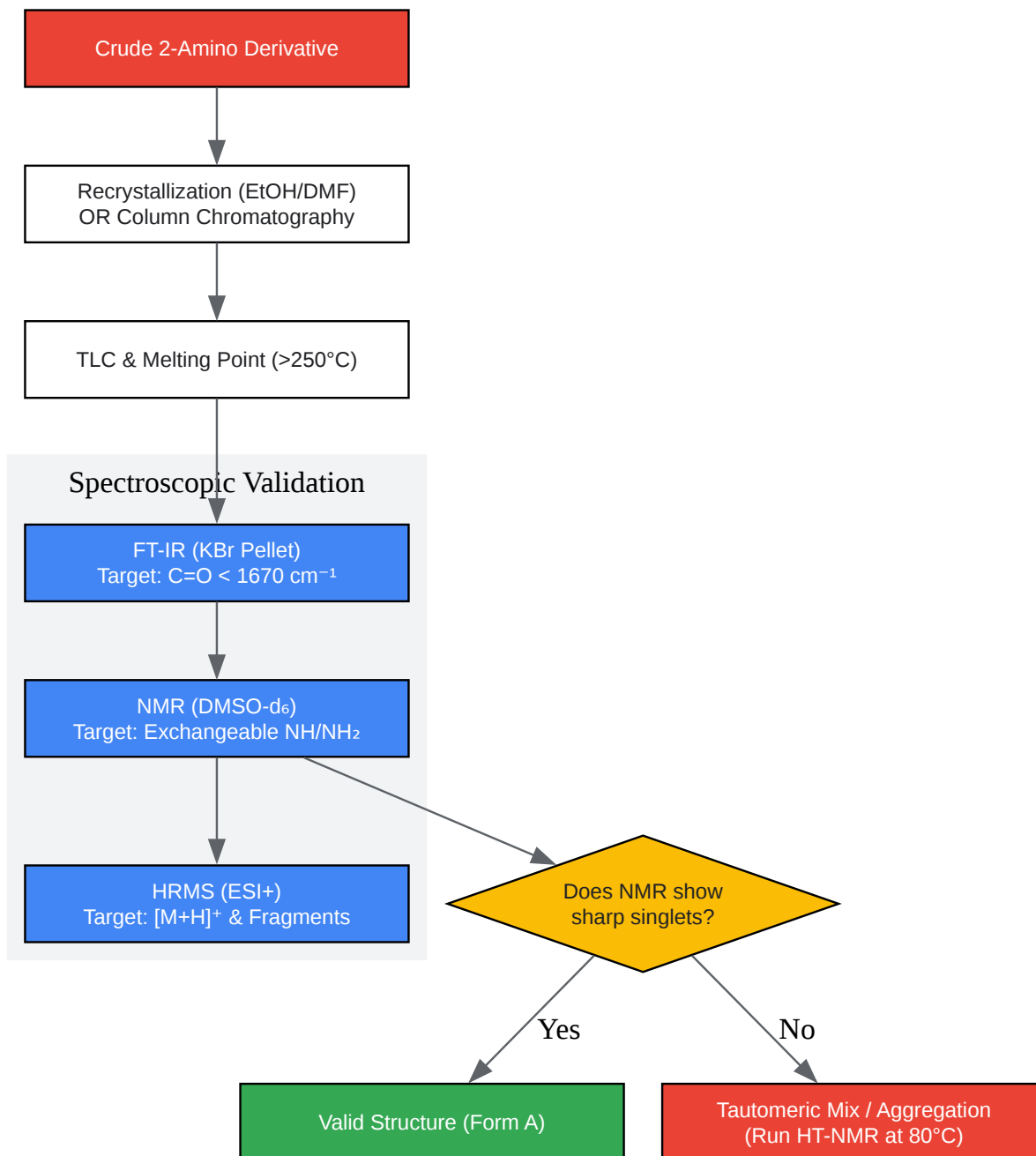
While 2-methyl derivatives are often spectrally "quiet," 2-amino derivatives serve as excellent fluorophores.

- Mechanism: The electron-rich amino group at C2 acts as a donor, while the carbonyl at C4 acts as an acceptor. Upon excitation, electron density shifts (ICT), resulting in a large Stokes shift.^[4]
- Application: This property is exploited in CO-detection probes (e.g., nitro-to-amino reduction) and cytosine analogs for DNA probing.
- Solvatochromism: Fluorescence intensity is highly sensitive to solvent polarity. Quantum yield () typically increases in protic solvents (e.g., in PBS buffer vs in DMSO) due to stabilization of the ICT state.

Part 3: Self-Validating Experimental Protocols

To ensure data integrity (Trustworthiness), follow this characterization workflow. This protocol is designed to rule out aggregation and impurity artifacts.

Workflow Diagram



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Caption: Step-by-step validation workflow. Note the critical decision point at NMR analysis to distinguish tautomers.

Detailed Methodology

1. Sample Preparation for NMR (Critical Step)[5]

- Challenge: 2-Aminoquinazolinones aggregate via intermolecular H-bonding (dimerization), broadening signals and mimicking impurities.
- Protocol:
 - Dissolve 5-10 mg of compound in 0.6 mL DMSO- d_6 (Chloroform is often too non-polar).
 - Add 1 drop of D_2O to a secondary tube: This confirms the assignment of NH/NH₂ protons (signals will disappear).
 - Variable Temperature (VT) NMR: If signals are broad at 25°C, heat the probe to 80°C (353 K).
 - Result: Coalescence of tautomeric peaks into sharp averages confirms structural integrity; persistence of multiple peaks indicates impurities.

2. FT-IR Discrimination

- Goal: Distinguish between the amino (C=O present) and enol (OH present) forms.
- Protocol:
 - Prepare a KBr pellet (1-2% sample w/w).
 - Scan range: 4000–400 cm^{-1} .
 - Checkpoint: Look for the Amide I band (C=O).
 - 2-Amino:[6] Expect a split or broadened band at 1640–1660 cm^{-1} (lowered by resonance).
 - 2-Methyl:[2][7][8][9] Expect a sharp band at 1680 cm^{-1} .
 - Absence of C=O and presence of broad OH (3200-3500 cm^{-1}) suggests the Lactim (enol) form, though rare in solid state.

3. Mass Spectrometry (Fragmentation Fingerprint)

- Technique: ESI-MS (Soft ionization) for molecular weight; EI-MS (Hard ionization) for structure proof.
- Characteristic Fragmentation (EI):
 - Molecular Ion:
 - (often weak).
 - Primary Loss: Loss of NH or NH₃ (distinct to amino derivatives).
 - RDA Cleavage: Retro-Diels-Alder cleavage of the pyrimidine ring is common, often yielding fragments at
 - 120 (anthranilic acid derivative).
 - Comparison: 2-Methyl derivatives typically lose the methyl radical (
 -) or CO (
 -). 2-Amino derivatives favor the loss of
 - (
 -) from the amino-pyrimidine moiety.

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